

A Comprehensive Technical Guide to the Physicochemical Properties of Hexazinone

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Compound of Interest

Compound Name: Hexazinone

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core physicochemical properties of the broad-spectrum herbicide, **Hexazinone**. The information presented herein is curated for researchers, scientists, and professionals in drug development, offering detailed data, experimental methodologies, and visual representations of key processes to support advanced research and development activities.

Chemical Identity

Hexazinone, a member of the triazine class of herbicides, is chemically known as 3-cyclohexyl-6-(dimethylamino)-1-methyl-1,3,5-triazine-2,4(1H,3H)-dione[1][2][3]. Its fundamental chemical details are summarized below.

Identifier	Value
IUPAC Name	3-cyclohexyl-6-(dimethylamino)-1-methyl-1,3,5-triazine-2,4-dione[1]
CAS Number	51235-04-2[1]
Molecular Formula	C ₁₂ H ₂₀ N ₄ O ₂
Molecular Weight	252.31 g/mol
Canonical SMILES	CN(C)C1=NC(=O)N(C2CCCCC2)C(=O)N1C
InChI Key	CAWXEEYDBZRFPE-UHFFFAOYSA-N

Physicochemical Properties

Hexazinone is a colorless, odorless crystalline solid at room temperature. A comprehensive summary of its key physicochemical properties is presented in the following tables. These properties are crucial for understanding its environmental fate, transport, and biological interactions.

Table 2.1: General Physical and Chemical Properties

Property	Value	Temperature (°C)	Reference
Melting Point	115-119 °C		
	117.2 °C		
	116 °C		
Boiling Point	Decomposes		
Density	1.25 g/cm ³		
Vapor Pressure	2.25 x 10 ⁻⁷ mm Hg	25	
	1.9 x 10 ⁻⁷ mmHg	25	
	0.03 mPa	20	
Henry's Law Constant	2.3 x 10 ⁻¹² atm·m ³ /mol	25 (estimated)	
	2 x 10 ⁻¹² atm·m ³ /mol	25	
pKa	2.2 (amine)	25	

Table 2.2: Solubility and Partitioning Behavior

Property	Value	Temperature (°C)	Reference
Water Solubility	3.3 x 10 ⁴ mg/L	25	
29,800 mg/L (ppm)	25		
33,000 mg/L	25		
Octanol-Water Partition Coefficient (log K _{ow})	1.85		
1.95	25		
1.17	20		
Soil Organic Carbon- Water Partitioning Coefficient (K _{oc})	10 - 54		
54			

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of **Hexazinone**, based on internationally recognized guidelines.

Determination of Water Solubility (OECD Guideline 105)

The water solubility of **Hexazinone** can be determined using either the Column Elution Method or the Flask Method, depending on the expected solubility. Given **Hexazinone**'s high solubility, the Flask Method is appropriate.

Principle: A supersaturated solution of **Hexazinone** in water is prepared and allowed to equilibrate. The concentration of **Hexazinone** in the saturated aqueous solution is then determined analytically.

Apparatus:

- Constant temperature bath (25 ± 0.5 °C)

- Glass flasks with stoppers
- Magnetic stirrer and stir bars
- Centrifuge
- Analytical instrument (e.g., High-Performance Liquid Chromatography - HPLC)

Procedure:

- Add an excess amount of crystalline **Hexazinone** to a glass flask containing deionized water.
- Place the flask in a constant temperature bath at 25 °C and stir the mixture for a sufficient time to reach equilibrium (e.g., 24-48 hours).
- After equilibration, stop stirring and allow the undissolved solid to settle.
- To separate the aqueous phase from the undissolved solid, centrifuge the sample at a high speed.
- Carefully withdraw an aliquot of the clear supernatant.
- Analyze the concentration of **Hexazinone** in the aliquot using a validated HPLC method.
- Repeat the determination at least twice.

Determination of Vapor Pressure (OECD Guideline 104)

For substances with low vapor pressure like **Hexazinone**, the Gas Saturation Method is a suitable technique.

Principle: A stream of inert gas is passed through or over the substance at a known flow rate, becoming saturated with its vapor. The amount of substance transported by the gas is determined, and the vapor pressure is calculated.

Apparatus:

- Constant temperature bath

- Saturation column containing **Hexazinone** coated on an inert support
- Inert gas supply (e.g., nitrogen) with flow control
- Trapping system (e.g., sorbent tubes)
- Analytical instrument (e.g., Gas Chromatography - GC)

Procedure:

- Pack a column with an inert support material (e.g., glass beads) coated with **Hexazinone**.
- Place the column in a constant temperature bath.
- Pass a slow, controlled stream of dry nitrogen gas through the column.
- The gas, now saturated with **Hexazinone** vapor, is passed through a trapping system to collect the volatilized herbicide.
- After a known volume of gas has passed through the system, the amount of **Hexazinone** in the trap is quantified using GC.
- The vapor pressure is calculated from the mass of **Hexazinone** collected, the volume of gas passed, and the temperature.

Determination of Octanol-Water Partition Coefficient (Kow) (OECD Guideline 107)

The Shake-Flask method is a classical approach for determining the octanol-water partition coefficient for compounds with log Kow values in the range of **Hexazinone**.

Principle: The compound is dissolved in a two-phase system of n-octanol and water. After equilibration, the concentration of the compound in each phase is measured to determine the partition coefficient.

Apparatus:

- Glass separatory funnels with stoppers

- Mechanical shaker
- Centrifuge
- Analytical instrument (e.g., HPLC)

Procedure:

- Prepare mutually saturated solutions of n-octanol and water.
- Dissolve a known amount of **Hexazinone** in either the n-octanol or water phase.
- Place a known volume of the **Hexazinone** solution and the other phase into a separatory funnel.
- Shake the funnel for a predetermined time (e.g., 24 hours) in a constant temperature environment to allow for partitioning equilibrium.
- After shaking, centrifuge the funnel to ensure complete separation of the two phases.
- Carefully sample both the n-octanol and water phases.
- Determine the concentration of **Hexazinone** in each phase using HPLC.
- The K_{ow} is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

Degradation and Mechanism of Action

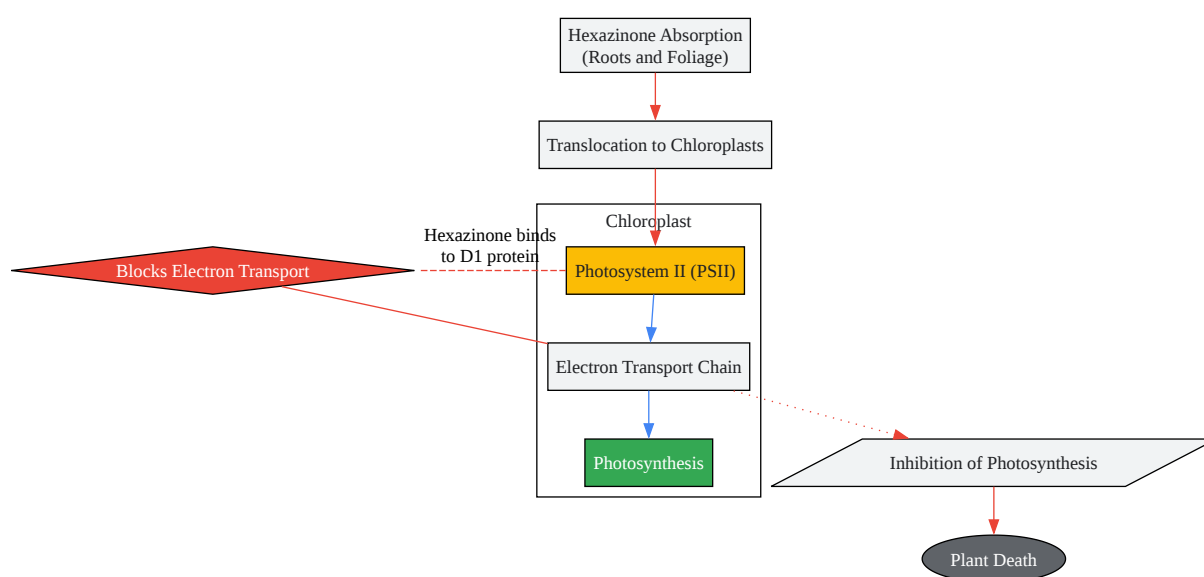
Environmental Degradation

Hexazinone is subject to both photodegradation and microbial degradation in the environment. The major degradation route involves demethylation and hydroxylation of the cyclohexyl ring.

Caption: Simplified degradation pathway of **Hexazinone**.

Mechanism of Action

Hexazinone is a systemic herbicide that inhibits photosynthesis. It is absorbed by the roots and leaves and translocated to the chloroplasts, where it blocks electron transport in Photosystem II (PSII).

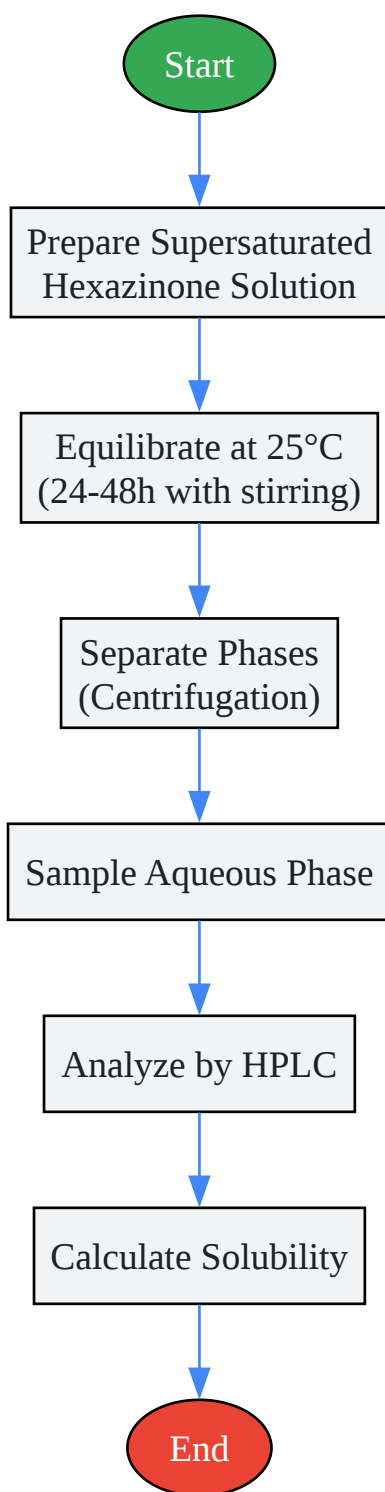


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Caption: Mechanism of action of **Hexazinone** in inhibiting photosynthesis.

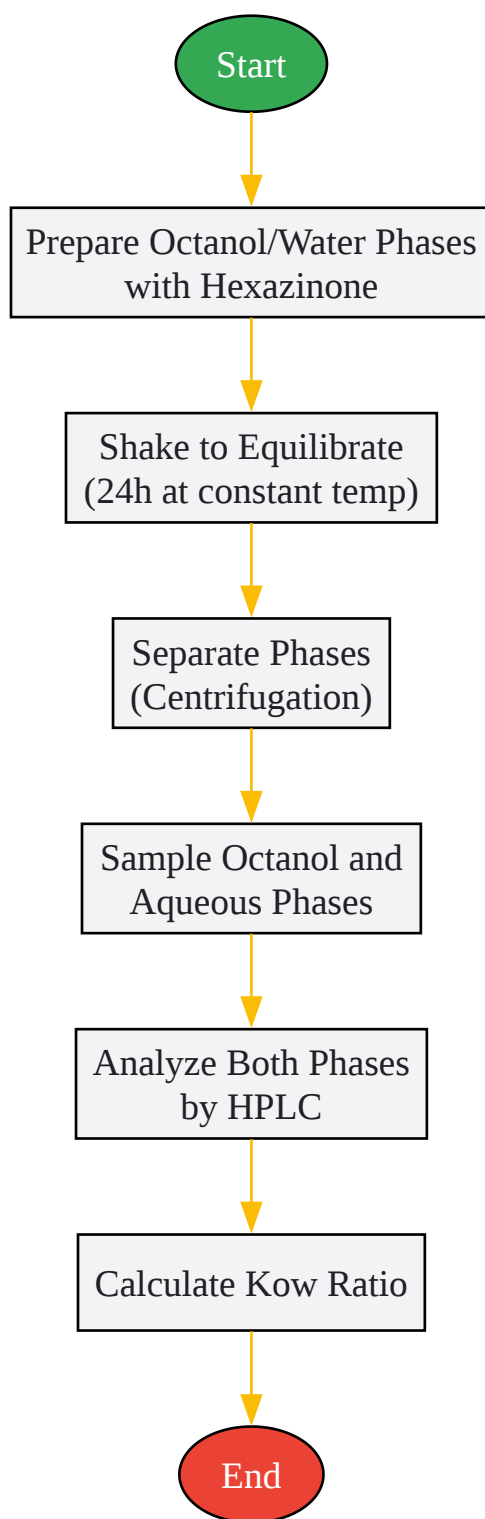
Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described in Section 3.



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Caption: Workflow for determining water solubility.



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Caption: Workflow for determining the octanol-water partition coefficient.

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